

# 3-Fluorophenylacetyl chloride molecular weight and formula

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## Compound of Interest

Compound Name: 3-Fluorophenylacetyl chloride

Cat. No.: B1338012

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## Core Chemical Properties of 3-Fluorophenylacetyl Chloride

This document provides the fundamental chemical data for **3-Fluorophenylacetyl chloride**, a compound relevant to researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Summary of Molecular Data

The essential molecular information for **3-Fluorophenylacetyl chloride** is presented below. This data is crucial for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C8H6ClFO <sup>[1][2]</sup>
Molecular Weight	172.58 g/mol <sup>[2][3]</sup>
Exact Mass	172.00900 u <sup>[1]</sup>
CAS Number	458-04-8 <sup>[1][2][4]</sup>

Note on Advanced Requirements: The request for detailed experimental protocols, signaling pathways, and logical relationship diagrams is best suited for in-depth research articles or

whitepapers that explore the applications, reaction mechanisms, or biological interactions of a compound. For the specific query regarding the fundamental molecular weight and formula of **3-Fluorophenylacetyl chloride**, such complex visualizations and experimental details are not applicable. The core data is most effectively presented in a clear, tabular format as provided above.

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## References

- 1. echemi.com [echemi.com]
- 2. 3-FLUOROPHENYLACETYL CHLORIDE CAS#: 458-04-8 [chemicalbook.com]
- 3. 4-Fluorophenylacetyl chloride | C<sub>8</sub>H<sub>6</sub>ClFO | CID 3744988 - PubChem [pubchem.ncbi.nlm.nih.gov]
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